

# A Comprehensive Technical Guide to the Physical Properties of 1,2-Dimethylbenzene

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## Compound of Interest

Compound Name: ***o*-Xylene**

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This in-depth technical guide provides a thorough examination of the core physical properties of 1,2-dimethylbenzene, an aromatic hydrocarbon of significant interest in various scientific and industrial domains. This document collates essential quantitative data, outlines detailed experimental methodologies for property determination, and presents a logical workflow for analysis.

## Core Physical and Chemical Properties

1,2-Dimethylbenzene, also known as ***o*-xylene**, is a colorless, flammable liquid with a characteristic sweet odor.<sup>[1][2]</sup> It is a constitutional isomer of m-xylene and p-xylene.<sup>[3]</sup> Its chemical structure consists of a benzene ring substituted with two adjacent methyl groups.<sup>[4]</sup> This ortho-substitution pattern dictates its unique physical and chemical behaviors. It is less dense than water and is practically insoluble in it.<sup>[1][4]</sup> However, it is very soluble in organic solvents like ethanol, diethyl ether, acetone, and benzene.<sup>[3][5]</sup>

## Quantitative Physical Property Data

The following tables summarize the key physical properties of 1,2-dimethylbenzene, compiled from various reputable sources.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>10</sub> <a href="#">[1]</a>
Molecular Weight	106.17 g/mol <a href="#">[1]</a>
Appearance	Colorless liquid <a href="#">[1]</a> <a href="#">[6]</a>
Odor	Sweet, aromatic <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	-25.2 °C to -23 °C (-13.36 °F to -9.4 °F) <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	144.4 °C (291.9 °F) at 760 mmHg <a href="#">[3]</a>
Density	0.88 g/mL at 20 °C (68 °F) <a href="#">[1]</a> <a href="#">[5]</a>
Solubility in Water	0.171 g/L to 0.2 g/L at 20-25 °C (practically insoluble) <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Solubility in Organic Solvents	Very soluble in ethanol, diethyl ether, acetone, and benzene. <a href="#">[3]</a> <a href="#">[5]</a>
Vapor Pressure	7 mmHg at 20 °C; 10 mmHg at 89.8 °F <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[11]</a>
Vapor Density	3.66 to 3.7 (relative to air) <a href="#">[1]</a> <a href="#">[7]</a>
Refractive Index	~1.505 at 20 °C <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[12]</a>
Flash Point	17 °C to 32.0 °C (62.6 °F to 89.6 °F) (closed cup) <a href="#">[6]</a> <a href="#">[13]</a>
Autoignition Temperature	463 °C to 465 °C (865.4 °F to 869 °F) <a href="#">[6]</a> <a href="#">[13]</a>
Explosive Limits in Air	0.9% to 7.6% by volume <a href="#">[6]</a> <a href="#">[11]</a>
Viscosity	0.8102 mPa·s at 20 °C <a href="#">[9]</a>
Surface Tension	30.10 dyn/cm at 20°C <a href="#">[9]</a>
Octanol/Water Partition Coefficient (log Pow)	3.12

## Experimental Protocols

The determination of the physical properties of 1,2-dimethylbenzene requires precise and standardized experimental procedures. Below are detailed methodologies for measuring key

properties.

## Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[14] The Thiele tube method is a common and efficient technique for this determination, requiring a small sample volume.[15]

Materials:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat-resistant mineral oil
- Heating source (e.g., Bunsen burner)
- Sample of 1,2-dimethylbenzene

Procedure:

- A small amount of 1,2-dimethylbenzene is placed in the fusion tube.[16]
- The capillary tube, with its open end downwards, is placed inside the fusion tube containing the sample.[16]
- The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level above the side arm.
- The thermometer and fusion tube assembly are immersed in the oil within the Thiele tube.
- The side arm of the Thiele tube is gently and uniformly heated.[16]

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a rapid and continuous stream of bubbles is observed.[16]
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of 1,2-dimethylbenzene.[15]

#### Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- 1,2-dimethylbenzene is flammable; keep it away from open flames and sparks.[13]

## Determination of Density

Density is the mass of a substance per unit volume. For a liquid like 1,2-dimethylbenzene, this can be determined by measuring the mass of a known volume.

#### Materials:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance (analytical or top-pan)
- Pipette (for accurate volume transfer)
- Sample of 1,2-dimethylbenzene

#### Procedure:

- The mass of a clean, dry graduated cylinder is measured and recorded.[17][18]

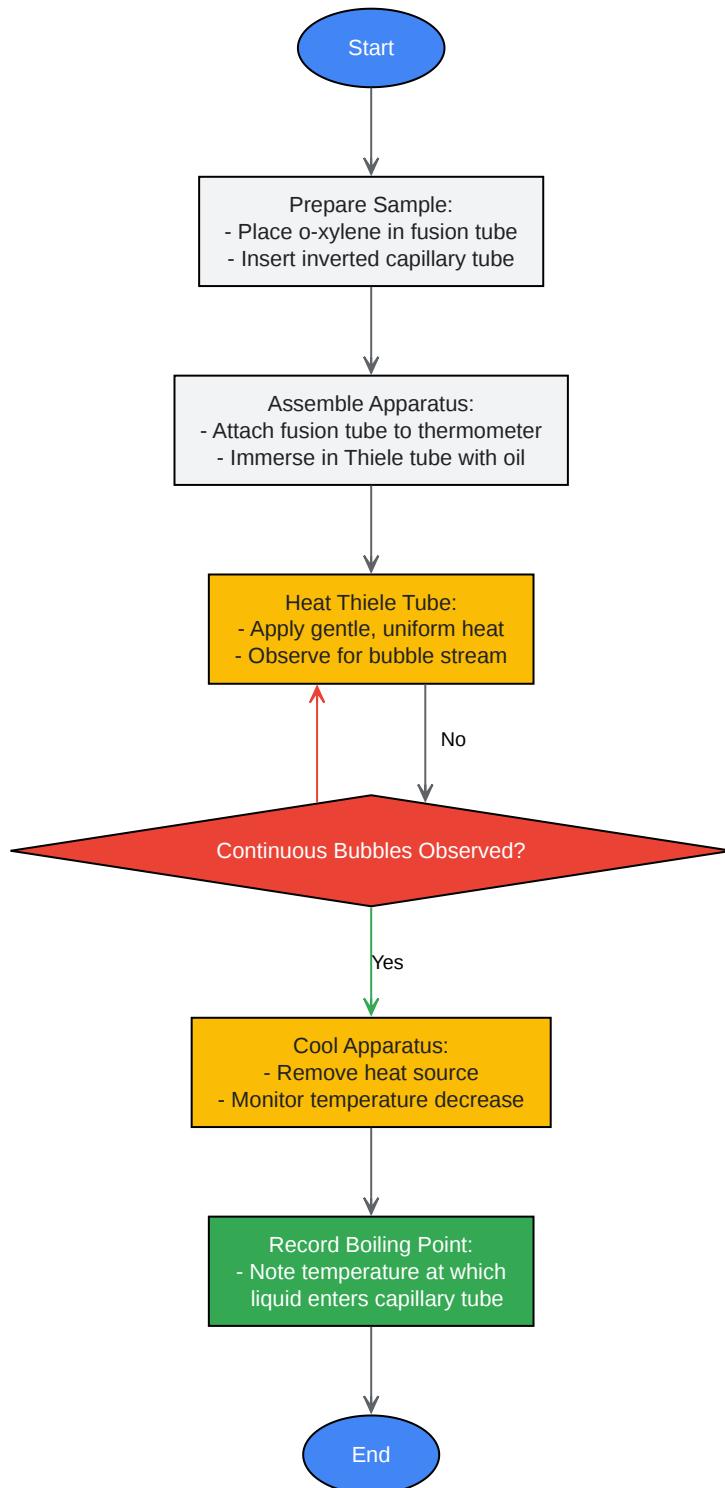
- A specific volume of 1,2-dimethylbenzene (e.g., 20 mL) is accurately transferred into the graduated cylinder.[17]
- The mass of the graduated cylinder containing the 1,2-dimethylbenzene is measured and recorded.[17]
- The mass of the 1,2-dimethylbenzene is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.[17]
- The density is then calculated using the formula: Density = Mass / Volume. The result is typically expressed in g/cm<sup>3</sup> or g/mL.[19]
- For higher accuracy, the procedure can be repeated multiple times, and the average density can be calculated.[18]

#### Safety Precautions:

- Perform the experiment in a well-ventilated area.
- Avoid inhalation of vapors and skin contact.
- Handle 1,2-dimethylbenzene with care to prevent spills.

## Visualized Experimental Workflow: Boiling Point Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of 1,2-dimethylbenzene using the Thiele tube method.

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Caption: Workflow for Boiling Point Determination.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 1,2-Dimethylbenzene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b7882435#physical-properties-of-1-2-dimethylbenzene>]

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